

Application Notes and Protocols for Ica 105665 (PF-04895162) In Vitro Studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ica 105665

Cat. No.: B15587546

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ica 105665, also known as PF-04895162, is a potent small molecule opener of neuronal Kv7.2/7.3 (KCNQ2/Q3) and Kv7.3/7.5 (KCNQ3/Q5) voltage-gated potassium channels.[1][2][3] These channels are critical regulators of neuronal excitability, and their activation leads to membrane hyperpolarization, which can suppress hyperexcitability associated with conditions like epilepsy.[4][5] **Ica 105665** has demonstrated anti-seizure activity in various animal models. [3] This document provides detailed protocols for in vitro studies to characterize the activity of **Ica 105665**, including its potency on KCNQ channels and its cytotoxic profile.

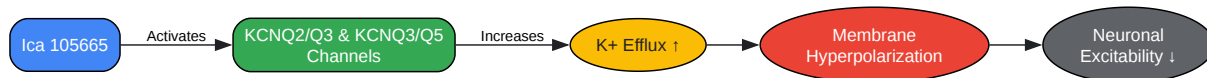
Data Presentation

Quantitative Data Summary

Parameter	Value	Channel/Cell Line	Species	Reference
EC50	160 nM	Cloned KCNQ2/3 channels	Rat	[2]
IC50	~192 μ M (after 72h)	THLE (human liver epithelial)	Human	[6]
IC50	~130 μ M (after 72h)	HepG2 (human liver cancer)	Human	[6]
AC50 (Cell Loss)	>125 μ M (at 48h)	Primary Hepatocytes	Human	[6]
BSEP Transport Inhibition IC50	311 μ M	-	-	[6]
Mitochondrial Respiration Compromise	>11 μ M (after 25 min)	Primary Hepatocytes	Human	[6]

Signaling Pathway

The primary mechanism of action of **Ica 105665** is the direct activation of KCNQ2/Q3 and KCNQ3/Q5 potassium channels. This activation, or opening, of the channels increases the efflux of potassium ions (K⁺) from the neuron, leading to hyperpolarization of the cell membrane. This hyperpolarized state makes the neuron less likely to fire an action potential, thereby reducing neuronal excitability.



[Click to download full resolution via product page](#)

Mechanism of action of **Ica 105665**.

Experimental Protocols

Electrophysiology: Whole-Cell Patch-Clamp Assay for KCNQ2/Q3 Channel Activity

This protocol is designed to measure the effect of **Ica 105665** on KCNQ2/Q3 channels expressed in a heterologous system, such as HEK293 or CHO cells.

1. Cell Culture and Transfection:

- Culture HEK293 or CHO cells in DMEM/F-12 medium supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO₂ incubator.
- For transient transfection, co-transfect cells with plasmids encoding human KCNQ2 and KCNQ3 subunits using a suitable transfection reagent. A green fluorescent protein (GFP) co-transfection can be used to identify transfected cells.
- Alternatively, use a stable cell line co-expressing KCNQ2 and KCNQ3.
- Plate cells onto glass coverslips 24-48 hours before recording.

2. Solutions:

- External Solution (in mM): 140 NaCl, 4 KCl, 2 CaCl₂, 1 MgCl₂, 10 HEPES, 10 Glucose. Adjust pH to 7.4 with NaOH.
- Internal Solution (in mM): 140 KCl, 2 MgCl₂, 10 EGTA, 10 HEPES, 4 Mg-ATP, 0.3 Na₂-GTP. Adjust pH to 7.2 with KOH.

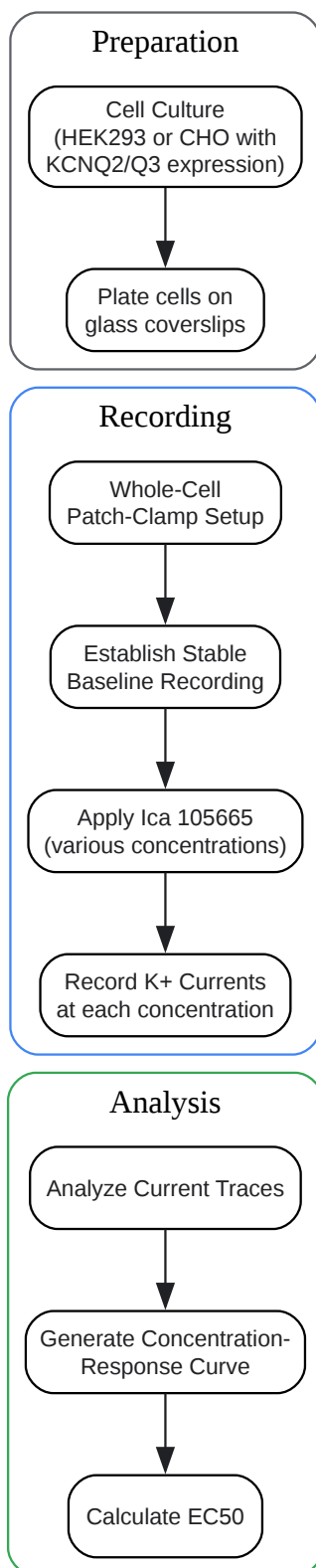
3. Electrophysiological Recording:

- Perform whole-cell patch-clamp recordings at room temperature.
- Use borosilicate glass pipettes with a resistance of 3-5 MΩ when filled with the internal solution.
- Obtain a giga-ohm seal and establish the whole-cell configuration.
- Hold the cell membrane potential at -80 mV.

- To elicit KCNQ2/Q3 currents, apply depolarizing voltage steps (e.g., from -80 mV to +40 mV in 10 mV increments for 500 ms).

4. **Ica 105665** Application and Data Analysis:

- Prepare a stock solution of **Ica 105665** in DMSO and dilute to the final desired concentrations in the external solution. The final DMSO concentration should be $\leq 0.1\%$.
- Establish a stable baseline recording before applying **Ica 105665**.
- Perfuse the cells with different concentrations of **Ica 105665**.
- Record the current at each concentration to determine the EC50 value.
- Analyze the data using appropriate software (e.g., pCLAMP, PatchMaster). Plot the concentration-response curve and fit with a Hill equation to determine the EC50.



[Click to download full resolution via product page](#)

Workflow for electrophysiological analysis.

Cell Viability: MTT Assay for Cytotoxicity Assessment

This protocol is used to determine the cytotoxic effect of **Ica 105665** on cell lines such as HepG2 or THLE.

1. Cell Seeding:

- Culture the chosen cell line (e.g., HepG2) in the appropriate medium.
- Trypsinize and count the cells.
- Seed the cells into a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of medium.
- Incubate the plate for 24 hours at 37°C in a 5% CO₂ incubator to allow for cell attachment.

2. Compound Treatment:

- Prepare a stock solution of **Ica 105665** in DMSO.
- Perform serial dilutions of **Ica 105665** in the culture medium to achieve a range of final concentrations (e.g., 0.1 μ M to 200 μ M).
- Include a vehicle control (medium with the same concentration of DMSO as the highest drug concentration) and a no-treatment control.
- Carefully remove the medium from the wells and add 100 μ L of the prepared drug dilutions.
- Incubate the plate for the desired time (e.g., 24, 48, or 72 hours).

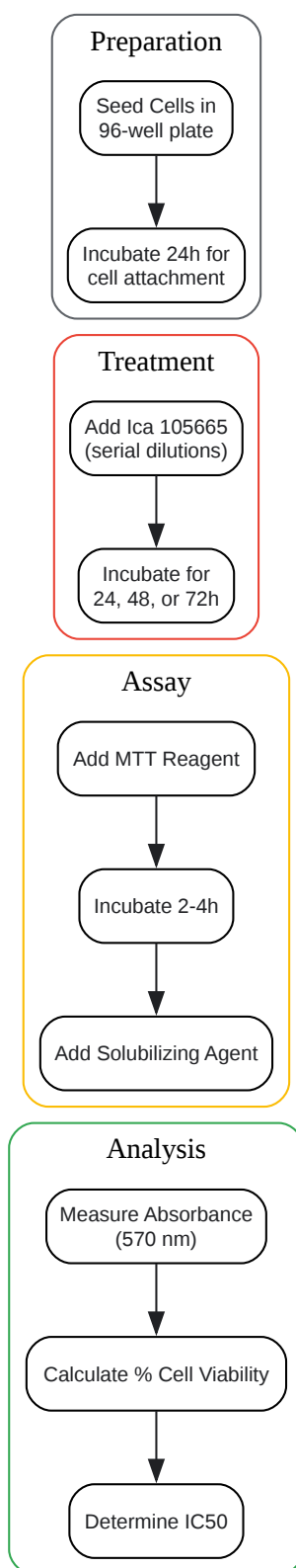
3. MTT Assay:

- After the incubation period, add 10 μ L of MTT solution (5 mg/mL in PBS) to each well.
- Incubate the plate for 2-4 hours at 37°C, allowing the MTT to be metabolized into formazan crystals.
- Carefully remove the medium containing MTT.

- Add 100 μ L of a solubilizing agent (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl) to each well to dissolve the formazan crystals.
- Gently shake the plate for 10-15 minutes to ensure complete solubilization.

4. Data Acquisition and Analysis:

- Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.
- Calculate the percentage of cell viability for each concentration relative to the vehicle control.
- Plot the percentage of viability against the log of the **Ica 105665** concentration.
- Use a non-linear regression analysis to fit a sigmoidal dose-response curve and determine the IC50 value.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. rikee.org \[rikee.org\]](http://rikee.org)
- [2. Potassium Channel Activator Attenuates Salicylate-Induced Cochlear Hearing Loss Potentially Ameliorating Tinnitus - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Kv7 potassium channel activation with ICA-105665 reduces photoparoxysmal EEG responses in patients with epilepsy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Three Mechanisms Underlie KCNQ2/3 Heteromeric Potassium M-Channel Potentiation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Regulation of neural KCNQ channels: signalling pathways, structural motifs and functional implications - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. medchemexpress.com \[medchemexpress.com\]](http://medchemexpress.com)
- To cite this document: BenchChem. [Application Notes and Protocols for Ica 105665 (PF-04895162) In Vitro Studies]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15587546/docs#application-notes-and-protocols-for-ica-105665-pf-04895162-in-vitro-studies\]](https://www.benchchem.com/product/b15587546/docs#application-notes-and-protocols-for-ica-105665-pf-04895162-in-vitro-studies)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)